Application Notes and Protocols for GSK1820795A in Vitro Experiments

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*GSK1820795A*
Cat. No.:	*B10857743*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK1820795A is a versatile pharmacological tool with a multi-target profile, making it a compound of interest for in vitro research in various physiological and pathological contexts. As a telmisartan analog, **GSK1820795A** functions as a selective antagonist for the human G-protein coupled receptor 132 (hGPR132a), an antagonist for the angiotensin II type 1 (AT1) receptor, and a partial agonist for the peroxisome proliferator-activated receptor-gamma (PPARγ)[1][2]. This document provides detailed application notes and experimental protocols to guide researchers in utilizing **GSK1820795A** in in vitro settings.

Data Presentation

The following tables summarize the known quantitative data for **GSK1820795A**'s in vitro activity.

Table 1: Receptor Binding and Functional Activity of **GSK1820795A**

© 2026 BenchChem. All rights reserved.

Target	Assay Type	Species	Value	Unit	Reference
AT1 Receptor	Antagonist Activity	Not Specified	0.006	μM (IC50)	[2]
hPPARγ	Partial Agonist Activity	Human	0.25	μM (EC50)	[2]
PPARγ	Partial Agonist Activity	Mouse	0.27	μM (EC50)	[2]

Signaling Pathways

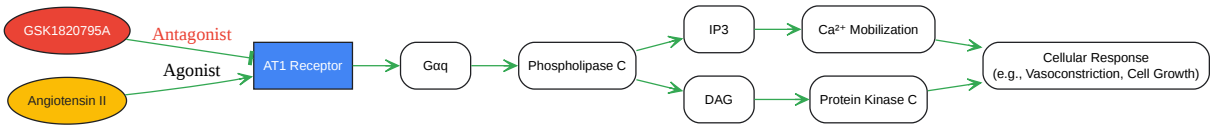
The following diagrams illustrate the signaling pathways associated with the primary targets of **GSK1820795A**.

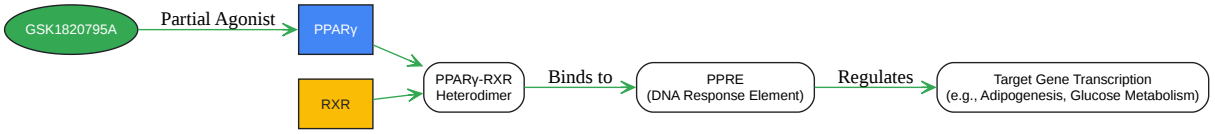


Click to download full resolution via product page

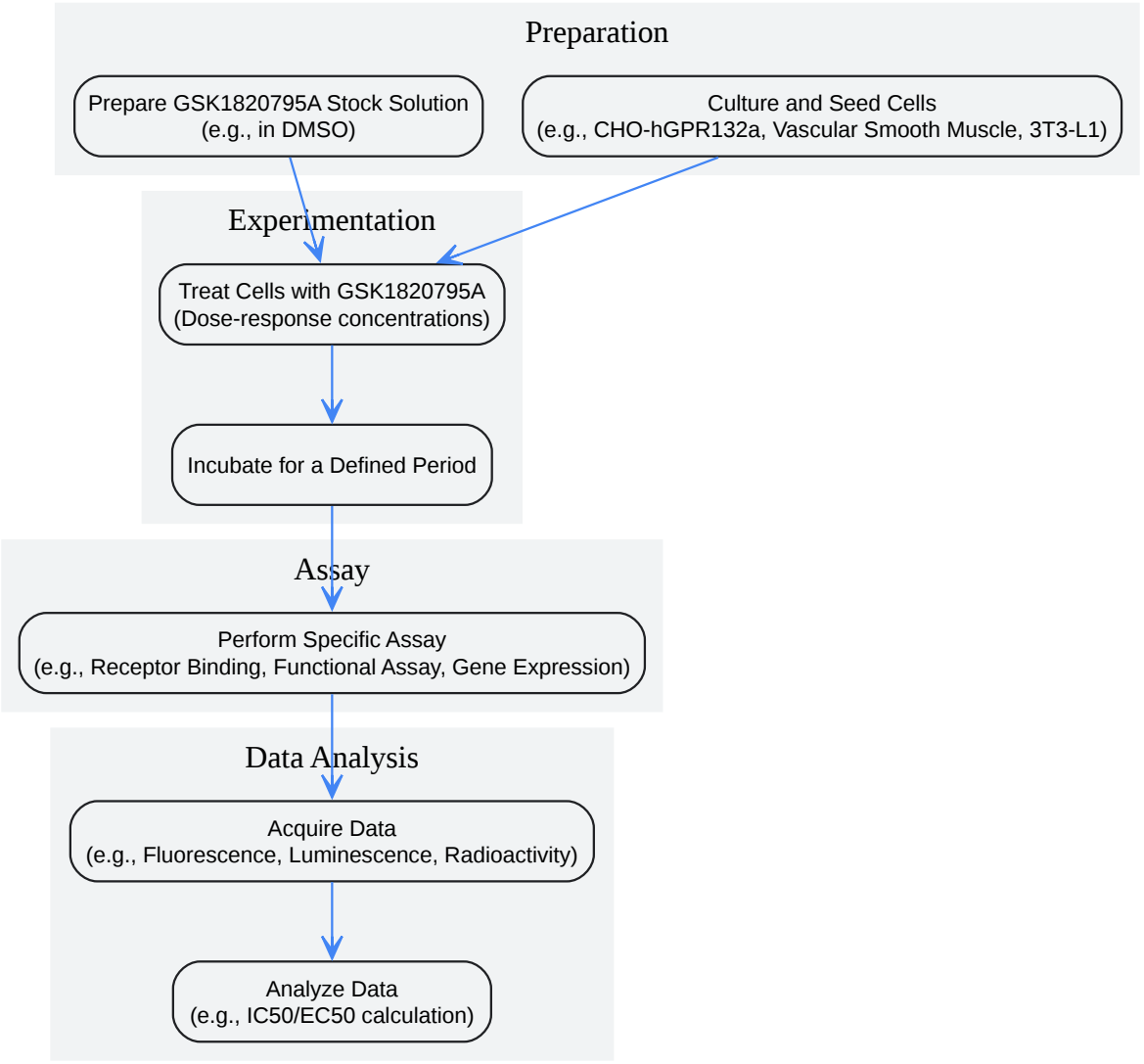
Caption: Simplified signaling pathway for hGPR132a (G2A). **GSK1820795A** acts as an antagonist.

© 2026 BenchChem. All rights reserved.





© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for GSK1820795A in Vitro Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857743/docs#application-notes-and-protocols-for-gsk1820795a-in-vitro-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.